

Ethyl 2-methyloxazole-4-carboxylate structure and properties

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Compound of Interest

Compound Name: Ethyl 2-methyloxazole-4-carboxylate

Cat. No.: B167346

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An In-depth Technical Guide on **Ethyl 2-methyloxazole-4-carboxylate**

Introduction

Ethyl 2-methyloxazole-4-carboxylate is a heterocyclic compound belonging to the oxazole class of molecules. As a substituted oxazole, it serves as a valuable building block and intermediate in medicinal chemistry and drug development. The oxazole ring is a key structural motif found in various biologically active compounds. This technical guide provides a comprehensive overview of the structure, properties, synthesis, and potential applications of **Ethyl 2-methyloxazole-4-carboxylate** for researchers, scientists, and drug development professionals.

Structure and Physicochemical Properties

Ethyl 2-methyloxazole-4-carboxylate is an ester derivative of 2-methyloxazole-4-carboxylic acid. Its core structure consists of a five-membered oxazole ring substituted with a methyl group at the 2-position and an ethyl carboxylate group at the 4-position.

Table 1: Chemical Identifiers and Properties

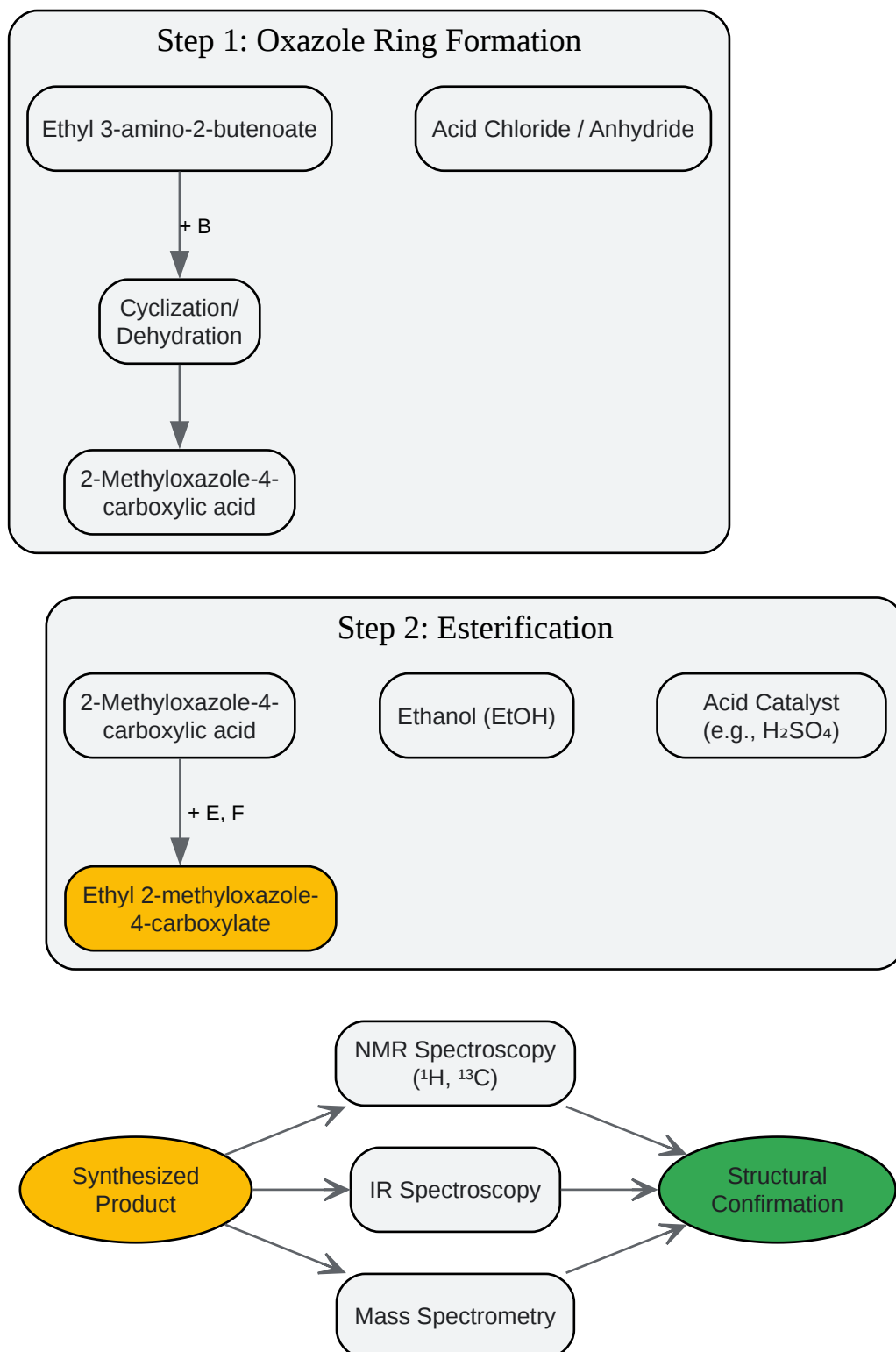
Property	Data	Reference
IUPAC Name	Ethyl 2-methyl-1,3-oxazole-4-carboxylate	[1]
Synonyms	Ethyl 2-methyl-4-oxazolecarboxylate	[1]
CAS Number	10200-43-8	[1][2]
Molecular Formula	C ₇ H ₉ NO ₃	[1][3]
Molecular Weight	155.15 g/mol	[1][3]
InChIKey	JRPMRQTZCURBRG-UHFFFAOYSA-N	[3]
Appearance	Not available (often a liquid or low-melting solid)	
Boiling Point	218.1 ± 33.0 °C at 760 mmHg (Predicted for isomer CAS 90892-99-2)	[4]
Density	1.1 ± 0.1 g/cm ³ (Predicted for isomer CAS 90892-99-2)	[4]
Flash Point	85.7 ± 25.4 °C (Predicted for isomer CAS 90892-99-2)	[4]
Storage	2-8°C, Refrigerator	[1]

Synthesis and Characterization

While specific, detailed experimental protocols for the synthesis of **Ethyl 2-methyloxazole-4-carboxylate** are not readily available in the provided search results, a viable synthetic route can be proposed based on standard organic chemistry transformations and the synthesis of related compounds. A logical approach is the esterification of its corresponding carboxylic acid.

Proposed Synthetic Workflow

The synthesis can be envisioned as a two-step process starting from commercially available precursors, culminating in the esterification of 2-methyloxazole-4-carboxylic acid.



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